Executive Summary & Hazard Profile[1]

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Compound of Interest	
Compound Name:	*Z-FA-Fmk*
CAS No.:	*105637-38-5*
Cat. No.:	*B1682426*

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Z-FA-Fmk is not a standard inert peptide; it is a suicide inhibitor designed to form irreversible covalent bonds with the active site thiols of cysteine proteases (e.g., Cathepsin B, L, S).[1]

The Hazard Mechanism (The "Warhead"): The fluoromethyl ketone (FMK) group is an alkylating agent. Unlike reversible inhibitors, the FMK moiety undergoes a nucleophilic attack by the enzyme's active site cysteine, displacing the fluoride ion and forming a stable thioether adduct.

- Why this matters for disposal: Because this molecule is designed to alkylate biological thiols, it poses a theoretical toxicity risk to human cellular components if absorbed. It must be treated as a Toxic Halogenated Organic compound. It cannot be treated as standard bio-waste or general organic trash.

Pre-Disposal Logistics & Segregation[1]

Effective disposal begins at the bench. You must segregate **Z-FA-Fmk** waste streams to prevent the contamination of non-hazardous or non-halogenated waste, which significantly increases disposal costs.[1]

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Waste Category	Segregation Rule	Rationale
Solid Waste	Do NOT place in general trash or biohazard bags.	Prevents environmental leaching and protects custodial staff from dust exposure.[1]
Liquid Waste	Segregate as Halogenated Solvent.	The presence of Fluorine (F) requires high-temperature incineration to prevent the formation of toxic byproducts.[1]
Sharps	Contaminated needles/syringes go to Chemical Sharps.[1]	Prevents percutaneous injection of the alkylating agent.

Disposal Workflow (Decision Tree)

Do not rely on generic "hazardous waste" labels. Use the following logic to determine the correct waste stream.

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Figure 1: Decision matrix for **Z-FA-Fmk** disposal. Note that all streams eventually merge into Halogenated Organic waste due to the fluorine content.

Detailed Procedures

Protocol A: Disposal of Stock Solutions (DMSO/Ethanol)

Most **Z-FA-Fmk** is stored as a 10–20 mM stock in DMSO.[1]

- Container Selection: Use a High-Density Polyethylene (HDPE) or Glass waste container compatible with the solvent.
- Transfer: Pour the stock solution into the container designated for Halogenated Organic Solvents.
  - Expert Insight: Even if the solvent (DMSO) is not halogenated, the solute (**Z-FA-Fmk**) contains Fluorine. Mixing this with non-halogenated waste (like pure Acetone waste) renders the entire container "Halogenated," often tripling the disposal cost for your facility. Always segregate small volumes of halogenated compounds into a dedicated "Halogenated" carboy.
- Rinse: Rinse the empty stock vial twice with a small volume of acetone or ethanol. Add rinsate to the same waste container.

Protocol B: Disposal of Solid Residue & Spills

- Solids: Do not throw solid powder in the trash. Dissolve small amounts of solid residue in acetone and treat as Protocol A.
- Spill Decontamination (The Thiol Quench): If a spill occurs, you can chemically deactivate the alkylating "warhead" using a nucleophile scavenger before cleaning.
  - Reagent: Prepare a fresh solution of 10% Sodium Carbonate (Na_2CO_3) or a dilute thiol solution (e.g., excess Dithiothreitol (DTT) or Glutathione).
  - Mechanism: The thiol or base will react with the fluoromethyl ketone moiety, converting it into a less reactive adduct [1].

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- Procedure: Cover spill with absorbent pads. Wet pads with the deactivation solution. Wait 15 minutes. Collect pads into a hazardous waste bag (labeled as chemical debris).

Regulatory & Compliance Data

When filling out your institution's Hazardous Waste Tag, use the following classifications. While **Z-FA-Fmk** is not explicitly P-listed (acutely toxic) by the EPA, it falls under general organic toxicity guidelines.[1]

Parameter	Value / Code
Proper Shipping Name	Waste Toxic Liquid, Organic, N.O.S. (contains Z-Phe-Ala-fluoromethyl ketone)
EPA Waste Code (Primary)	D001 (Ignitable - if in Acetone/EtOH)
EPA Waste Code (Secondary)	None specific (Not P-listed).[1] Use "Halogenated Organic" checkbox.
Hazard Class	6.1 (Toxic) or 3 (Flammable) depending on solvent.[1]
CAS Number	105637-38-5 (Use this for specific identification)

Important Note on Bleach: Do NOT use bleach (hypochlorite) to clean **Z-FA-Fmk** spills.[1] Bleach is an oxidizer; it does not effectively neutralize the alkylating FMK group and may react with the peptide backbone to form chlorinated byproducts. Always use the Solvent/Incineration route.

References

- Mechanism of FMK Inhibition: Source: National Institutes of Health (NIH) / PubMed. Title: "Peptidyl Fluoromethyl Ketones and Their Applications in Medicinal Chemistry" URL:[Link]

- Hazardous Waste Codes (EPA): Source: US Environmental Protection Agency (EPA). Title: "Defining Hazardous Waste: Listed, Characteristic and Mixed Wastes" URL:[Link]

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Sources

- 1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
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